

# A Technical Guide to Commercial Oxacillin-d5 for Research Applications

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## Compound of Interest

Compound Name: Oxacillin-d5

Cat. No.: B15566576

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This in-depth technical guide provides a comprehensive overview of commercially available **Oxacillin-d5**, a crucial internal standard for the quantitative analysis of oxacillin in complex biological matrices. This document outlines key product specifications from various suppliers, details a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and presents visual workflows to aid in experimental design and execution.

## Introduction to Oxacillin-d5

**Oxacillin-d5** is a deuterium-labeled analog of oxacillin, a narrow-spectrum beta-lactam antibiotic. The five deuterium atoms on the phenyl group create a stable, mass-shifted version of the molecule, making it an ideal internal standard for mass spectrometry-based quantification.<sup>[1]</sup> Its use significantly improves the accuracy and precision of analytical methods by correcting for variations in sample preparation and instrument response.<sup>[2]</sup> **Oxacillin-d5** is primarily utilized in pharmacokinetic studies, therapeutic drug monitoring, and other bioanalytical applications requiring the precise measurement of oxacillin concentrations.<sup>[2]</sup>

## Commercial Suppliers and Product Specifications

Several commercial suppliers offer **Oxacillin-d5** for research purposes. While obtaining a comprehensive, side-by-side comparison of all product specifications can be challenging

without contacting suppliers directly for batch-specific certificates of analysis, the following tables summarize the publicly available quantitative data.

It is highly recommended that researchers request a certificate of analysis (CoA) from the supplier for batch-specific information, including the precise isotopic enrichment, which is a critical parameter for quantitative bioanalysis.

Table 1: General Product Specifications for **Oxacillin-d5**

Supplier	Chemical Purity (by HPLC)	Available Form(s)	Storage Temperature
Clearsynth	>98% <a href="#">[1]</a>	Solid <a href="#">[1]</a>	-20°C
LGC Standards (Toronto Research Chemicals)	>95%	Solid (Neat)	-20°C
MedchemExpress	Not specified	Solid	-20°C (powder)
Veeprho	Not specified	Solid (Sodium Salt)	Not specified
Alfa Chemistry	Not specified	Solid	Not specified

Table 2: Available Product Sizes for **Oxacillin-d5**

Supplier	Available Quantities
Clearsynth	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg
LGC Standards (Toronto Research Chemicals)	Custom pack sizes available upon request.
MedchemExpress	1 mg, 5 mg, 10 mg
Veeprho	Inquire for details.
Alfa Chemistry	Inquire for details.

# Experimental Protocol: Quantification of Oxacillin in Human Plasma using LC-MS/MS with Oxacillin-d5 Internal Standard

This section details a representative experimental protocol for the analysis of oxacillin in human plasma, adapted from established bioanalytical methods. This protocol is intended as a guideline and may require optimization based on the specific instrumentation and laboratory conditions.

## Materials and Reagents

- Oxacillin analytical standard
- **Oxacillin-d5** internal standard
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

## Preparation of Stock and Working Solutions

- Oxacillin Stock Solution (1 mg/mL): Accurately weigh and dissolve oxacillin in methanol.
- **Oxacillin-d5** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Oxacillin-d5** in methanol.
- Working Solutions: Prepare serial dilutions of the oxacillin stock solution in a mixture of water and acetonitrile (e.g., 50:50 v/v) to create calibration standards and quality control (QC) samples. Prepare a working solution of the **Oxacillin-d5** IS at an appropriate concentration (e.g., 100 ng/mL) in the same diluent.

## Sample Preparation (Protein Precipitation)

- Pipette 100  $\mu$ L of plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
- Add 200  $\mu$ L of the **Oxacillin-d5** internal standard working solution in acetonitrile.
- Vortex mix for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

## Liquid Chromatography Conditions

- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
  - 0-0.5 min: 5% B
  - 0.5-2.5 min: 5-95% B (linear gradient)
  - 2.5-3.5 min: 95% B
  - 3.5-3.6 min: 95-5% B (linear gradient)
  - 3.6-5.0 min: 5% B (re-equilibration)
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.

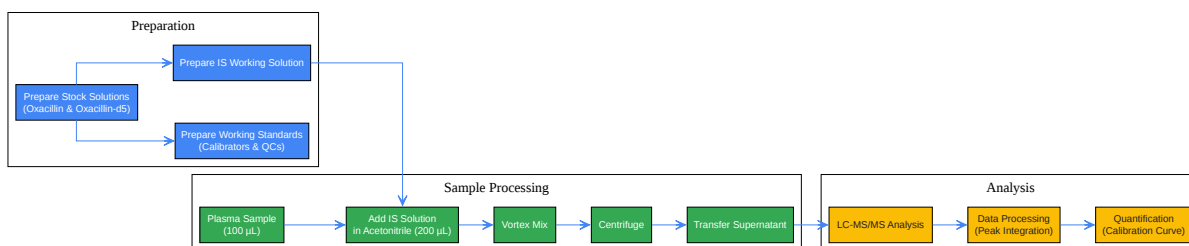
- Column Temperature: 40°C.

## Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
  - Oxacillin:m/z 402.1 → 160.1
  - **Oxacillin-d5**:m/z 407.1 → 165.1
- Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows according to the specific instrument.

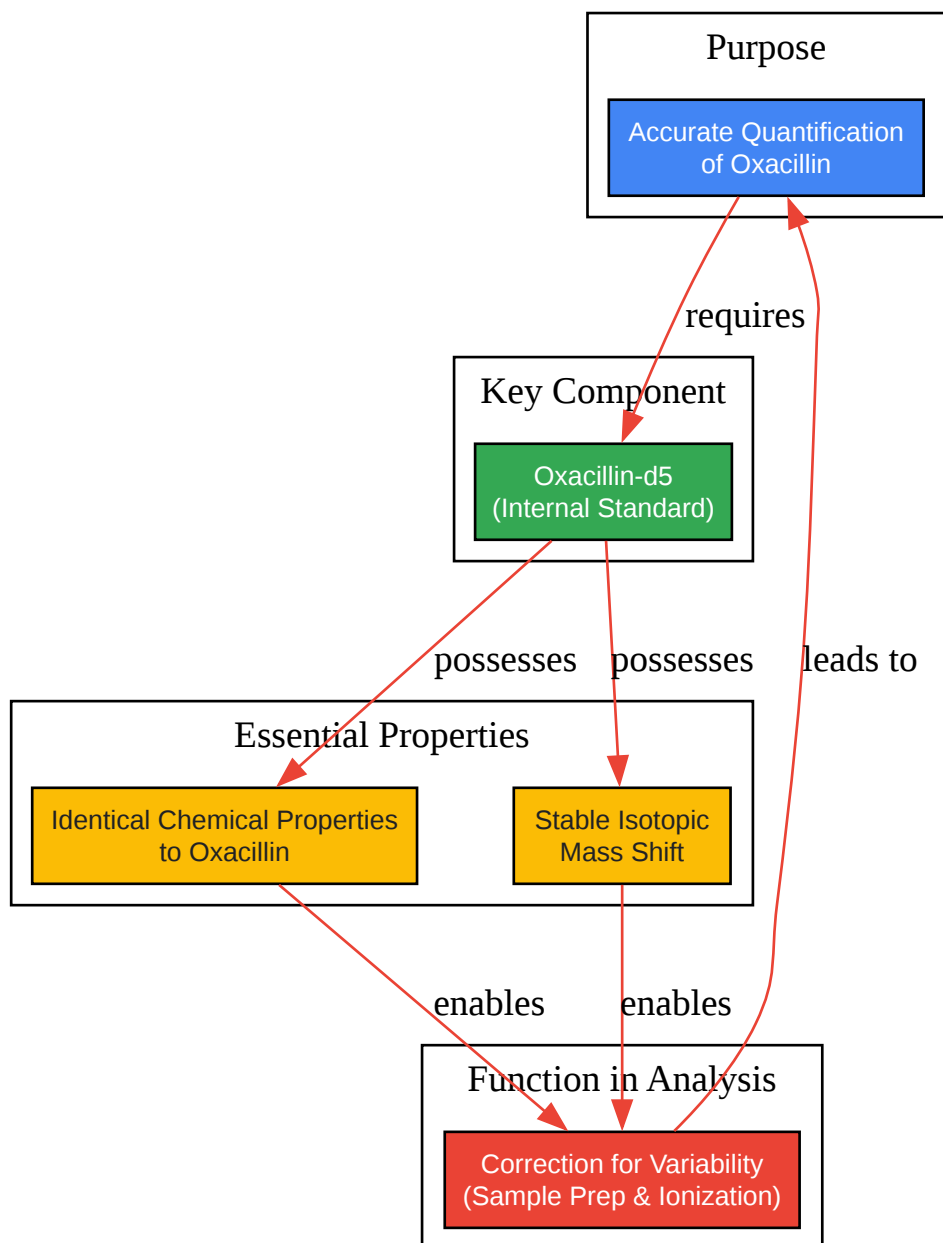
## Visualizing the Workflow

The following diagrams, generated using the DOT language, illustrate the key processes in the utilization of **Oxacillin-d5** for research.



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Fig 1. A typical experimental workflow for the quantification of oxacillin in plasma.



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Fig 2. The logical relationship illustrating the role of **Oxacillin-d5** in accurate quantification.

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## References

- 1. clearsynth.com [clearsynth.com]
- 2. veeprho.com [veeprho.com]
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